

A Technical Guide to the Therapeutic Potential of p-Coumaric Acid

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Compound of Interest

Compound Name: *Camaric acid*

Cat. No.: *B15562909*

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Note to the Reader: This technical guide was initiated in response to a query for an in-depth analysis of **Camaric acid**. However, a comprehensive literature search revealed a significant scarcity of publicly available technical data on **Camaric acid**. In several instances, scientific literature uses the name "**Camaric acid**" interchangeably with "p-Coumaric acid" (p-CA), a structurally related and extensively researched phenolic compound.[1] Given the limited information on **Camaric acid** and the abundance of data on the therapeutic applications of p-Coumaric acid, this guide will focus on the latter to provide a comprehensive and data-rich resource for researchers, scientists, and drug development professionals.

p-Coumaric acid (4-hydroxycinnamic acid) is a natural phenolic compound found in a wide variety of plants, including fruits, vegetables, and grains.[2] It has garnered significant scientific interest due to its diverse pharmacological activities, including anti-cancer, anti-inflammatory, and antioxidant effects.[2][3] This guide summarizes the key quantitative data, details relevant experimental protocols, and visualizes the core signaling pathways associated with the therapeutic potential of p-Coumaric acid.

Anti-Cancer Applications of p-Coumaric Acid

p-Coumaric acid has demonstrated significant anti-cancer effects across various cancer cell lines. Its mechanisms of action are multi-faceted, primarily involving the induction of apoptosis (programmed cell death) and arrest of the cell cycle, which collectively inhibit the proliferation of cancer cells.[2]

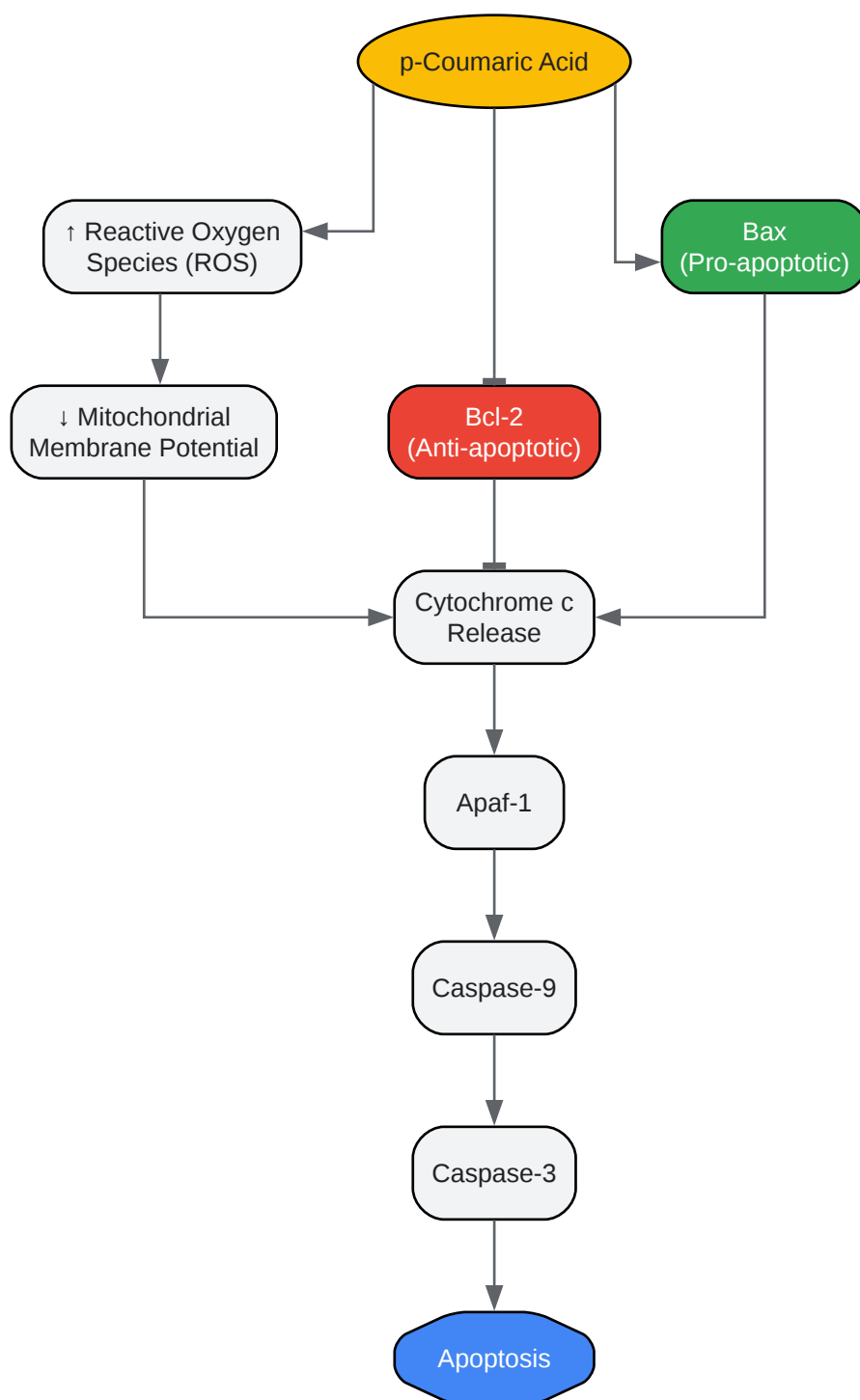
In Vitro Cytotoxicity

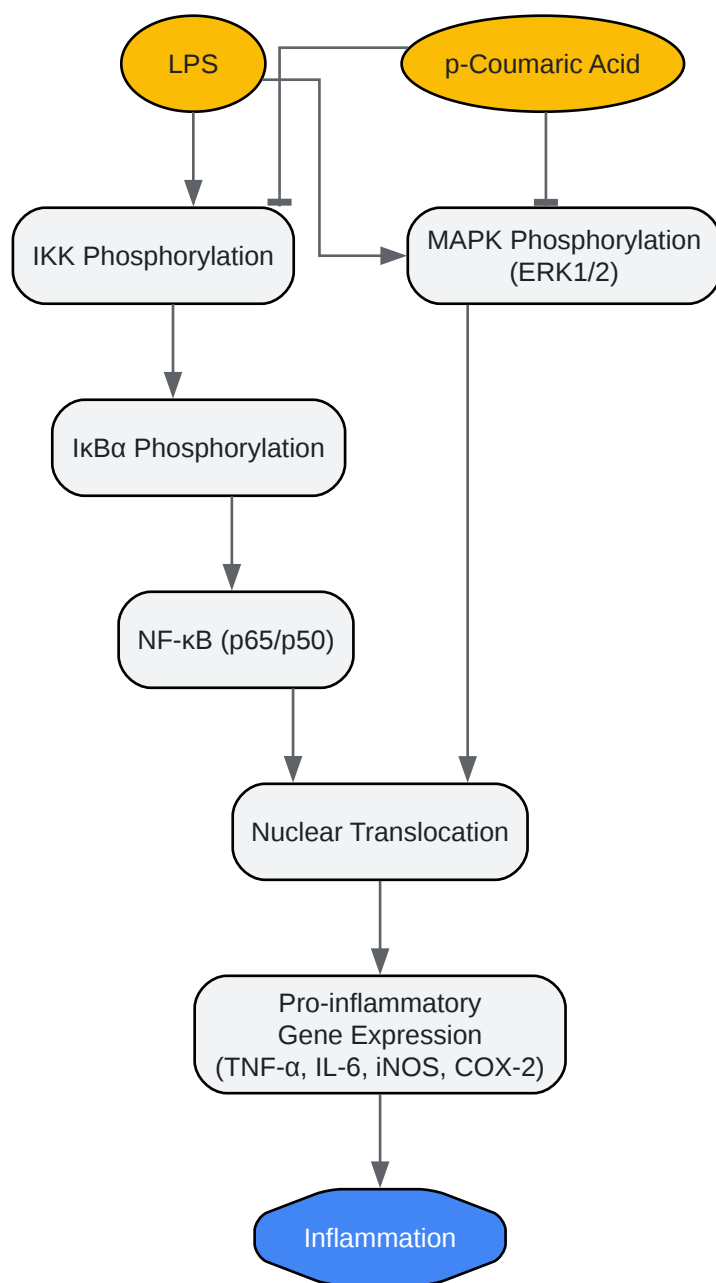
The cytotoxic effects of p-Coumaric acid have been quantified in numerous studies, with the half-maximal inhibitory concentration (IC50) being a key metric.

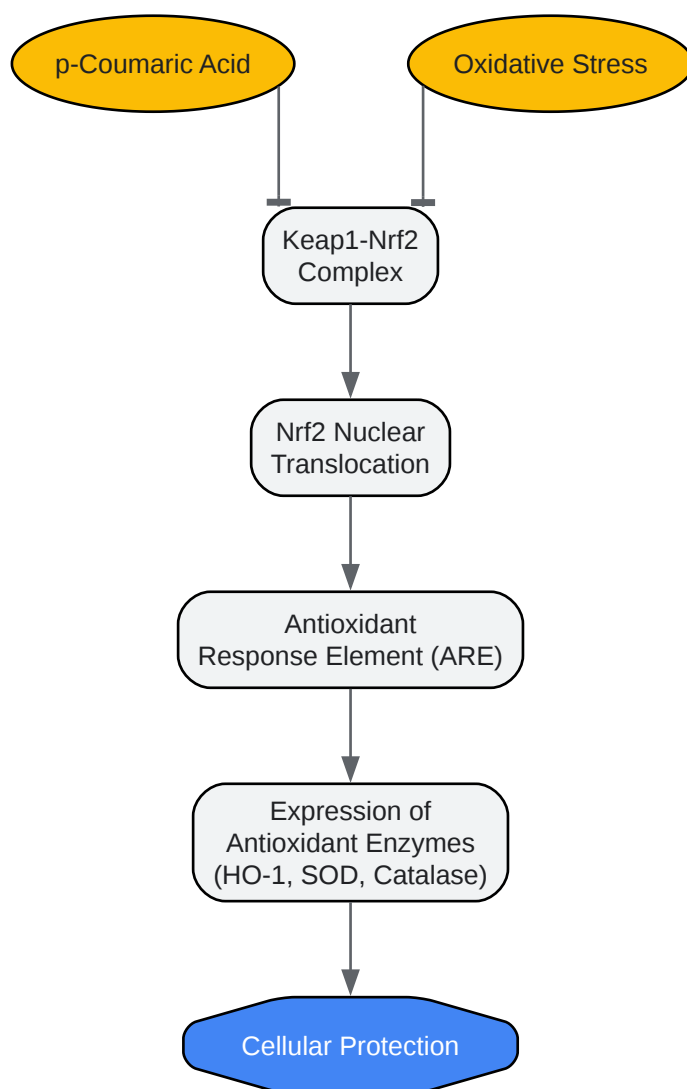
Cell Line	Cancer Type	Incubation Time	IC50 Value	Reference
HCT-15	Colon Cancer	Not Specified	1400 µmol/L	
HT-29	Colon Cancer	Not Specified	1600 µmol/L	
HT-29	Colorectal Cancer	24 hours	150 µM	
A375	Melanoma	24 hours	4.4 mM	
A375	Melanoma	48 hours	2.5 mM	
B16	Melanoma	24 hours	4.1 mM	
B16	Melanoma	48 hours	2.8 mM	

Mechanism of Action: Induction of Apoptosis

p-Coumaric acid primarily induces apoptosis through the intrinsic, or mitochondrial, pathway. This process involves an increase in the generation of reactive oxygen species (ROS), which leads to a decrease in the mitochondrial membrane potential. Consequently, pro-apoptotic proteins like Bax are upregulated, while anti-apoptotic proteins such as Bcl-2 are downregulated. This shift in the Bax/Bcl-2 ratio facilitates the release of cytochrome c from the mitochondria into the cytoplasm, which then activates a cascade of caspases (caspase-9 and caspase-3), ultimately leading to programmed cell death.







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References

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- 2. The Anti-tumor Effects of p-Coumaric Acid on Melanoma A375 and B16 Cells - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Events associated with apoptotic effect of p-Coumaric acid in HCT-15 colon cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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